

Diisopropyl Sulfite (CAS 4773-13-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diisopropyl sulfite*

Cat. No.: *B117700*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Diisopropyl sulfite (CAS 4773-13-1) is a dialkyl sulfite ester that serves as a versatile reagent in organic synthesis. This technical guide provides an in-depth overview of its physicochemical properties, spectroscopic data, synthesis, and key reactions. Particular emphasis is placed on its emerging role as an O-sulfation agent, a critical transformation in the synthesis of biologically active molecules and drug candidates. Detailed experimental protocols and safety information are also included to facilitate its practical application in a research and development setting.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical properties of **diisopropyl sulfite** is presented in Table 1. This data is essential for its proper handling, storage, and use in chemical reactions.

Table 1: Physicochemical Properties of **Diisopropyl Sulfite**

Property	Value	Reference(s)
CAS Number	4773-13-1	[1][2][3][4][5][6][7]
Molecular Formula	C ₆ H ₁₄ O ₃ S	[1][2][4][6][7]
Molecular Weight	166.24 g/mol	[1][2][4][7]
Appearance	Colorless to light yellow clear liquid	[2]
Boiling Point	170 °C	[2][5]
Density	1.01 g/mL at 20 °C	[2]
Refractive Index (n ²⁰ /D)	1.413 - 1.42	[2]
Melting Point	Data not available	[4][7]
Flash Point	67 °C	[2]
Purity	>98.0% (GC)	[2][4]

Spectroscopic data is crucial for the identification and characterization of **diisopropyl sulfite**. While detailed, fully assigned spectra are not readily available in the public domain, typical spectral features are summarized in Table 2.

Table 2: Spectroscopic Data of **Diisopropyl Sulfite**

Spectrum	Key Features	Reference(s)
^1H NMR	Signals corresponding to the methine (-CH) and methyl (-CH ₃) protons of the isopropyl groups are expected. The methine proton would appear as a septet, and the methyl protons as a doublet.	[5]
^{13}C NMR	Two distinct signals are expected, one for the methine carbon and one for the methyl carbons of the isopropyl groups.	[5]
FT-IR	Characteristic strong absorption bands for S=O stretching (around 1200 cm ⁻¹) and C-O stretching are expected.	[6]
Mass Spectrometry	Provides information on the molecular weight and fragmentation pattern.	[6]

Synthesis and Experimental Protocols

Diisopropyl sulfite can be synthesized by the reaction of isopropanol with thionyl chloride. This reaction proceeds through the formation of an intermediate isopropyl chlorosulfite.

General Synthesis of Dialkyl Sulfites

A general and adaptable method for the synthesis of dialkyl sulfites involves the slow, dropwise addition of thionyl chloride to the corresponding absolute alcohol in the absence of moisture.[1] [8] To drive the reaction to completion and remove the hydrochloric acid byproduct, a stream of an inert gas, such as nitrogen, is passed through the reaction mixture.[1] This procedure is

typically performed at a controlled temperature to manage the exothermic nature of the initial reaction phase.[8]

Illustrative Experimental Protocol for Diisopropyl Sulfite Synthesis

The following is a representative protocol for the synthesis of **diisopropyl sulfite**, adapted from general procedures for dialkyl sulfites.[1][8]

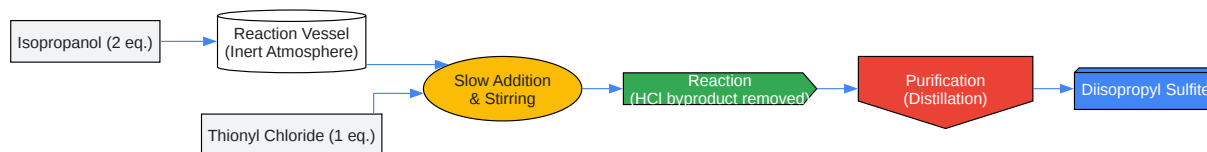
Materials:

- Isopropanol (absolute)
- Thionyl chloride
- Nitrogen gas
- Apparatus for reaction under inert atmosphere, including a two- or three-necked round-bottom flask, a dropping funnel, and a gas inlet/outlet.

Procedure:

- A two- or three-necked round-bottom flask is charged with 2 moles of absolute isopropanol.
- The flask is equipped with a dropping funnel, a gas inlet for nitrogen, and a gas outlet connected to a trap for acidic gases.
- A slow, steady stream of nitrogen is passed through the apparatus.
- 1 mole of thionyl chloride is added to the dropping funnel.
- The thionyl chloride is added dropwise to the stirred isopropanol over a period of time, while maintaining the reaction temperature. The initial phase of the reaction is exothermic and may require cooling to control the temperature.
- After the addition is complete, the reaction mixture is gradually warmed to drive the reaction to completion and facilitate the removal of dissolved HCl gas by the nitrogen stream.

- The crude **diisopropyl sulfite** is then purified, typically by distillation under reduced pressure.



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Caption: Synthesis workflow for **diisopropyl sulfite**.

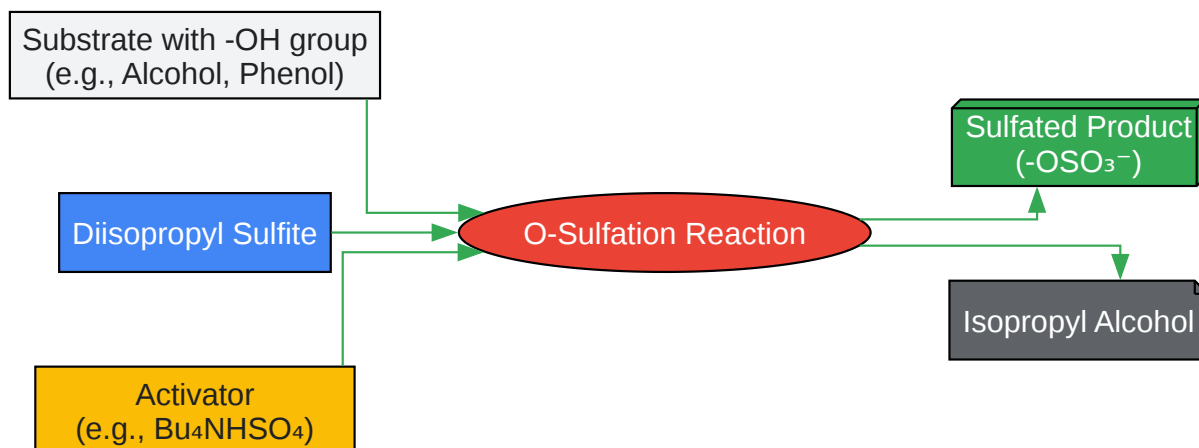
Chemical Reactivity and Applications

Role as an Electrophile

The sulfur atom in **diisopropyl sulfite** is electrophilic and susceptible to nucleophilic attack.^[9] This reactivity allows it to participate in a variety of substitution reactions.

O-Sulfation Reactions

A significant application of **diisopropyl sulfite** is in O-sulfation reactions. O-sulfation is a crucial post-translational modification in many bioactive molecules and a key transformation in drug discovery.^[3] **Diisopropyl sulfite**, activated by agents like tetrabutylammonium bisulfate, serves as a robust reagent for the sulfation of a wide range of substrates, including alcohols, phenols, carbohydrates, and amino acids.^{[2][3]} This method offers mild reaction conditions, making it suitable for late-stage functionalization of complex molecules.^[2]



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Caption: General pathway for O-sulfation using **diisopropyl sulfite**.

Other Reactions

Dialkyl sulfites can undergo hydrolysis in the presence of acid, which can lead to the decomposition of the ester.[1] This highlights the importance of anhydrous conditions during its synthesis and handling.

Role in Drug Development and Medicinal Chemistry

The ability of **diisopropyl sulfite** to act as an efficient O-sulfating agent makes it a valuable tool in drug development. Sulfation can significantly alter the biological activity, solubility, and pharmacokinetic properties of a drug molecule.[3] By enabling the late-stage introduction of sulfate groups, **diisopropyl sulfite** allows for the structural diversification of drug candidates, potentially leading to improved therapeutic profiles.[2] While the broader class of sulfites is used as preservatives in some pharmaceutical formulations, the primary role of **diisopropyl sulfite** in drug development is as a synthetic reagent.

Safety and Handling

Diisopropyl sulfite is a combustible liquid and causes skin and serious eye irritation.[2] It should be handled in a well-ventilated fume hood with appropriate personal protective equipment, including gloves and safety glasses. It is sensitive to moisture and should be stored

under an inert atmosphere, typically refrigerated.[2] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Diisopropyl sulfite is a valuable and versatile reagent in organic synthesis with a growing importance in the field of drug discovery. Its ability to facilitate O-sulfation under mild conditions provides a powerful method for the modification of complex, biologically active molecules. This technical guide provides a solid foundation of its properties, synthesis, and reactivity to aid researchers and scientists in its effective and safe utilization. Further research into its applications and the development of more detailed spectroscopic characterization will undoubtedly expand its utility in the scientific community.

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